

# An In-depth Technical Guide to Sodium Naphthionate: Chemical Structure, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium naphthionate

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## Abstract

This technical guide provides a comprehensive overview of **sodium naphthionate**, a key intermediate in the chemical and pharmaceutical industries. The document details its chemical structure, IUPAC nomenclature, and physicochemical properties. Detailed experimental protocols for its synthesis are provided, alongside a discussion of its primary application in the formation of azo dyes. This guide is intended to be a valuable resource for researchers and professionals involved in organic synthesis, dye chemistry, and drug development.

## Chemical Structure and IUPAC Name

**Sodium naphthionate** is the sodium salt of naphthionic acid. Its chemical structure consists of a naphthalene ring substituted with an amino group at the 4-position and a sulfonate group at the 1-position.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is sodium 4-aminonaphthalene-1-sulfonate<sup>[1]</sup>.

The chemical structure can be represented by the following notations:

- Molecular Formula:  $C_{10}H_8NNaO_3S$ <sup>[1][2]</sup>

- SMILES: C1=CC=C2C(=C1)C(=CC=C2S(=O)(=O)[O-])N.[Na+][\[1\]](#)
- InChI: InChI=1S/C10H9NO3S.Na/c11-9-5-6-10(15(12,13)14)8-4-2-1-3-7(8)9;/h1-6H,11H2,(H,12,13,14);/q;+1/p-1[\[1\]](#)
- InChIKey: JWSRMCCRAJUMLX-UHFFFAOYSA-M[\[1\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **sodium naphthionate** is presented in the table below. This data is essential for its handling, application, and in the design of synthetic routes.

| Property                 | Value                                     | Reference(s)        |
|--------------------------|---|---------------------|
| Molecular Weight         | 245.23 g/mol                              | <a href="#">[1]</a> |
| Appearance               | White to grayish-white crystalline powder | <a href="#">[3]</a> |
| Melting Point            | >300 °C (decomposes)                      | <a href="#">[4]</a> |
| Solubility in Water      | Soluble                                   | <a href="#">[3]</a> |
| Solubility in Ethanol    | Soluble in 95% ethanol                    | <a href="#">[3]</a> |
| pKa of Naphthionic Acid  | 2.81                                      |                     |
| pH (1% aqueous solution) | 6.8                                       | <a href="#">[3]</a> |

## Experimental Protocols

### Synthesis of Sodium Naphthionate from 1-Naphthylamine

This protocol describes the sulfonation of 1-naphthylamine followed by neutralization to yield **sodium naphthionate**.

Materials:

- 1-Naphthylamine
- Concentrated Sulfuric Acid
- o-Dichlorobenzene
- Sodium Hydroxide
- Tween 60 (surfactant)

Procedure:

- A mixture of 1-naphthylamine (35.8 g) and 80% sulfuric acid (33.6 g) is subjected to ammonium salifying.
- This is followed by transposition sulfonation in the presence of o-dichlorobenzene (150 mL) and Tween 60 (1.5 g) as a surfactant.
- The sulfonation reaction is carried out for 6 hours.
- After the reaction, the mixture is neutralized with a sodium hydroxide solution to yield sodium 1-amino-4-naphthalene sulfonate (**sodium naphthionate**)[5].

## Alternative Synthesis via Sulfonation with Sulfur Trioxide

This method utilizes sulfur trioxide for the sulfonation step.

Materials:

- 1-Naphthylamine
- Sulfur Trioxide (SO<sub>3</sub>)
- o-Dichlorobenzene
- Tetramethylbenzene

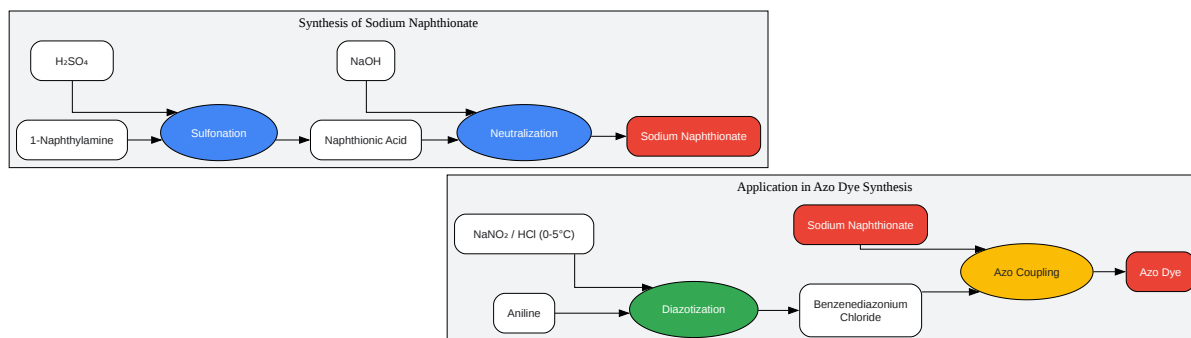
- Sodium Hydroxide

Procedure:

- A mixture of 1-naphthylamine (3.75 kg), o-dichlorobenzene (9 L), and tetramethylbenzene (5 L) is prepared in a reactor.
- A gaseous mixture of  $\text{SO}_3$  (7% by volume in dry air) is passed through the reactor at 40 °C for 50 minutes. The molar ratio of  $\text{SO}_3$  to 1-naphthylamine should be 1.4:1.
- After the sulfonation is complete, the reactor is heated to 190 °C for 180 minutes.
- The mixture is then cooled to 85 °C, and water (11 L) is slowly added.
- Solid sodium hydroxide (1.13 kg) is added to neutralize the mixture to a pH of 7.
- The aqueous phase is separated and concentrated to yield sodium 4-amino-1-naphthalenesulfonate[6].

## Visualization of Synthesis and Application Workflow

The following diagram illustrates the synthesis of **sodium naphthionate** and its subsequent use as a coupling agent in the formation of an azo dye.



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Caption: Workflow for the synthesis of **sodium naphthionate** and its application in azo dye formation.

## Key Applications

The primary application of **sodium naphthionate** is as a crucial intermediate in the synthesis of azo dyes[2]. The amino group on the naphthalene ring allows for diazotization, and the resulting diazonium salt can then be coupled with various aromatic compounds to produce a wide range of colored dyes. These dyes are extensively used in the textile, leather, and paper industries[2].

The mechanism of azo dye formation involves an azo coupling reaction, which is an electrophilic aromatic substitution. The diazonium ion acts as the electrophile, and an activated

aromatic compound, such as a phenol or another amine, serves as the nucleophile[7]. **Sodium naphthionate** itself can also act as the coupling component.

## Spectral Data

Access to spectral data is crucial for the identification and characterization of **sodium naphthionate**.

- Infrared (IR) Spectroscopy: The IR spectrum of **sodium naphthionate** would show characteristic absorption bands for the amino (N-H stretching), sulfonate (S=O stretching), and aromatic (C-H and C=C stretching) functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum would display signals corresponding to the aromatic protons on the naphthalene ring. The chemical shifts and coupling patterns would be indicative of the substitution pattern.
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum would provide information about the carbon skeleton of the molecule.
- UV-Visible (UV-Vis) Spectroscopy: The UV-Vis spectrum of **sodium naphthionate** in a suitable solvent would exhibit absorption bands corresponding to the electronic transitions within the aromatic system.

While direct spectral data is not included in this guide, it can be accessed through various chemical databases such as PubChem[1] and SpectraBase.

## Safety and Handling

**Sodium naphthionate** is considered to be an irritant. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

Sodium 4-aminonaphthalene-1-sulfonate is a versatile and important chemical intermediate with a well-defined structure and properties. Its primary role in the synthesis of azo dyes underscores its significance in various industrial applications. This technical guide provides essential information for researchers and professionals working with this compound, from its fundamental chemical characteristics to practical synthetic protocols and applications.

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